

# In-Depth Technical Guide to the Physical Properties of 2,5-Dichloropyridine

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## Compound of Interest

Compound Name: 2,5-Dichloropyridine

Cat. No.: B042133

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,5-Dichloropyridine** (CAS No. 16110-09-1), an essential intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> This document is intended to be a key resource for laboratory professionals, offering detailed data, experimental methodologies, and safety information to ensure proper handling and application of this compound.

## Core Physical and Chemical Properties

**2,5-Dichloropyridine** is a halogenated pyridine derivative with the molecular formula  $C_5H_3Cl_2N$ .<sup>[1][3]</sup> It presents as a white to slightly yellow or cream-colored crystalline solid or powder at room temperature.<sup>[4]</sup> Its unique reactivity, stemming from the chloro-substituents on the pyridine ring, makes it a versatile building block in various synthetic processes, including cross-coupling reactions.

## Quantitative Physical Data Summary

The following table summarizes the key physical properties of **2,5-Dichloropyridine**, compiled from various sources for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>3</sub> Cl <sub>2</sub> N	
Molecular Weight	147.99 g/mol	
Melting Point	56.5-62.5 °C	
Boiling Point	186.6 - 191 °C at 760 mmHg	
Density	~1.4 - 1.5159 g/cm <sup>3</sup> (estimate)	
Appearance	White to cream or pale yellow crystalline solid/powder	
Solubility in Water	Insoluble	
Vapor Pressure	0.9 ± 0.3 mmHg at 25°C	
Flash Point	83.1 ± 7.4 °C	
Refractive Index	~1.5500 - 1.554 (estimate)	
pKa	-2.25 ± 0.10 (Predicted)	

## Experimental Protocols

Accurate determination of physical properties is crucial for the successful design of experimental procedures and scale-up processes. Below are detailed, generalized methodologies for key experiments.

### Determination of Melting Point

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. This property is a strong indicator of purity.

Methodology (Capillary Method):

- **Sample Preparation:** A small amount of finely powdered, dry **2,5-Dichloropyridine** is packed into a capillary tube to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus (such as a Vernier Melt Station or a similar device) alongside a calibrated thermometer.
- **Heating:** The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. A narrow melting range typically indicates a high degree of purity.

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology (Simple Distillation):

- **Apparatus Setup:** A simple distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a collection flask. This should be performed in a fume hood.
- **Sample and Heating:** A known volume of the substance (if in liquid form, or a solution if solid) is placed in the round-bottom flask with boiling chips. The flask is then gently heated.
- **Temperature Measurement:** The thermometer bulb is positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation head. This ensures the temperature of the vapor distilling into the condenser is accurately measured.
- **Observation:** The temperature is recorded when it stabilizes during the collection of the distillate. This stable temperature is the boiling point of the liquid.

## Determination of Solubility

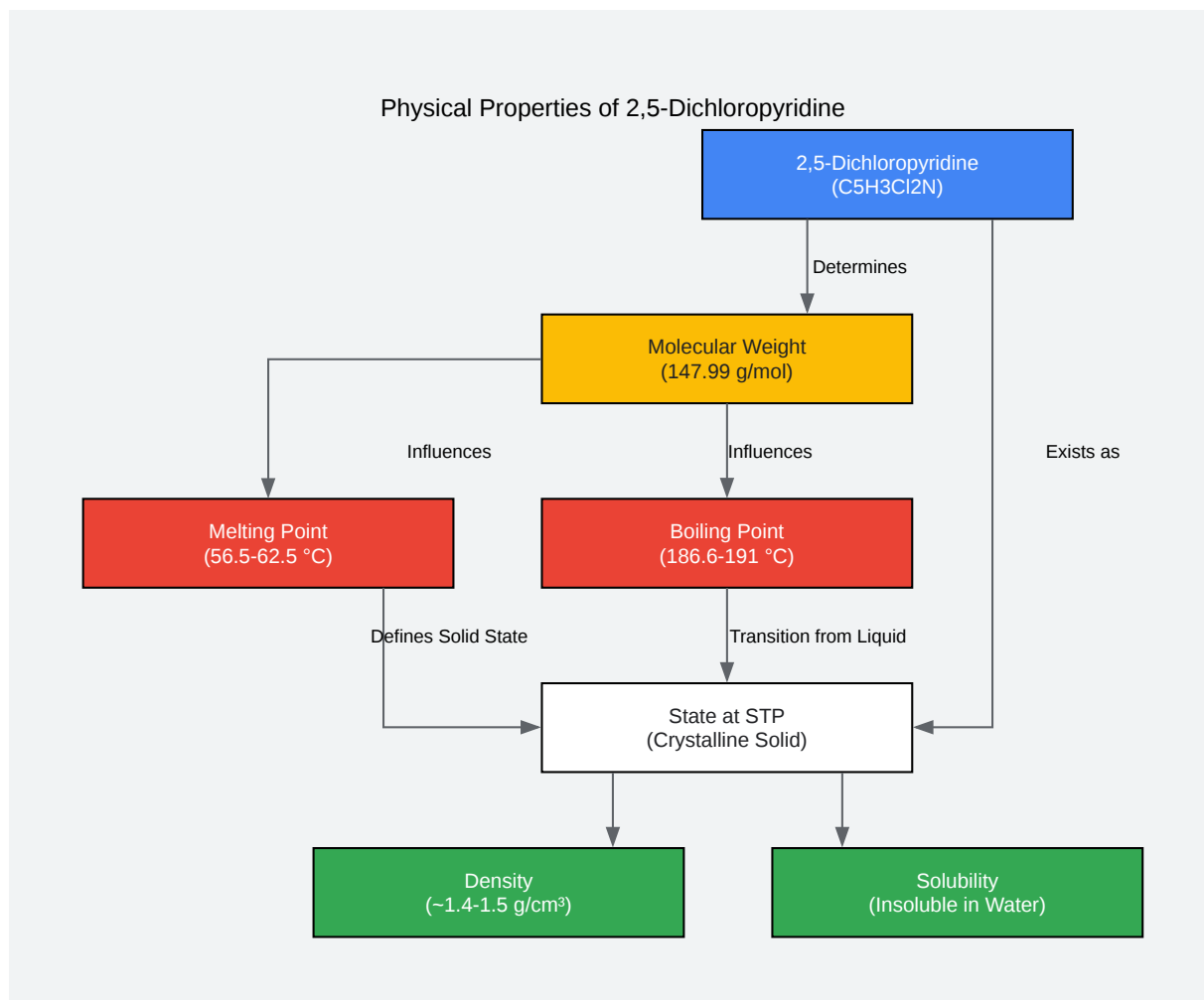
Solubility tests are used to determine the behavior of a compound in various solvents, which provides insights into its polarity.

Methodology (Qualitative):

- **Sample Preparation:** A small, measured amount of **2,5-Dichloropyridine** (e.g., 10 mg) is placed into a test tube.
- **Solvent Addition:** A small volume of the chosen solvent (e.g., 1 mL of water) is added to the test tube.
- **Observation:** The mixture is agitated and observed for dissolution. If the solid dissolves completely, it is considered soluble. If it does not, it is classified as insoluble. This can be repeated with various polar and non-polar solvents to create a solubility profile.

## Logical Relationships of Physical Properties

The following diagram illustrates the interconnectedness of the core physical properties of **2,5-Dichloropyridine**.



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Caption: Core physical properties of **2,5-Dichloropyridine**.

## Safety and Handling

For the safety of researchers, proper handling of **2,5-Dichloropyridine** is imperative.

- General Handling: Use with adequate ventilation and minimize dust generation. Avoid contact with skin, eyes, and clothing. Wash thoroughly after handling.

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible substances such as strong acids, strong bases, and strong oxidizing agents.
- **Personal Protective Equipment (PPE):** Wear appropriate protective equipment, including chemical-resistant gloves, safety goggles, and a respirator if dust is generated.
- **Hazards:** This compound may cause eye, skin, and respiratory tract irritation. The toxicological properties have not been fully investigated.

This guide serves as a foundational resource for professionals working with **2,5-Dichloropyridine**. For further information, consulting the specific Safety Data Sheet (SDS) provided by the supplier is strongly recommended.

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